

A Technical Guide to Research-Grade Dulcitol-13C6: Sourcing, Applications, and Experimental Considerations

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Compound of Interest

Compound Name: *Dulcitol-13C6*

Cat. No.: *B12400624*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential information for researchers interested in utilizing research-grade Dulcitol-13C6. This isotopically labeled sugar alcohol is a critical tool for investigating galactose metabolism, particularly in the context of the metabolic disorder galactosemia. This document outlines potential suppliers, summarizes key technical data, and provides detailed diagrams of relevant metabolic pathways and a representative experimental workflow.

Sourcing and Specifications of Research-Grade Dulcitol-13C6

The acquisition of high-purity, well-characterized Dulcitol-13C6 is paramount for reliable and reproducible experimental outcomes. Several reputable suppliers offer this stable isotope-labeled compound for research purposes. While specific details such as isotopic purity and the availability of a Certificate of Analysis (CoA) may vary and require direct inquiry, the following table summarizes key information for potential suppliers.

| Supplier | Product Name(s) | CAS Number | Molecular Formula | Notes |
|----------------------------|---|---------------------------------------|--|---|
| LGC Standards | Dulcitol-13C6 | 2483735-56-2 (unlabeled: 608-66-2) | $^{13}\text{C}_6\text{H}_{14}\text{O}_6$ | Offers various pack sizes (e.g., 2.5 mg, 25 mg) and provides a Certificate of Analysis. [1] [2] [3] |
| Pharmaffiliates | Dulcitol-13C6 | 2483735-56-2 | $^{13}\text{C}_6\text{H}_{14}\text{O}_6$ | Described as a white solid for use in metabolic research, particularly related to galactosemia and cataractogenesis. [4] |
| Omicron Biochemicals, Inc. | [UL- $^{13}\text{C}_6$]galactitol (dulcitol) | 608-66-2 (unlabeled) | Not specified | Provides pricing for various unit sizes (e.g., 0.050 g, 0.10 g, 0.25 g). [5] |
| Santa Cruz Biotechnology | [UL- $^{13}\text{C}_6$]galactitol | 608-66-2 (unlabeled) | $(^{13}\text{C})_6\text{H}_{14}\text{O}_6$ | Marketed as a biochemical for research purposes. [6] |
| Axios Research | Dulcitol- $^{13}\text{C}_6$ Diepoxide | Not Available | $^{13}\text{C}_6\text{H}_{10}\text{O}_4$ | A derivative of Dulcitol-13C6, used as a reference standard for Galactose. [7] |

The Role of Dulcitol-13C6 in Metabolic Research

Dulcitol (also known as galactitol) is a sugar alcohol formed from the reduction of galactose. In healthy individuals, galactose is primarily metabolized through the Leloir pathway. However, in individuals with galactosemia, a genetic disorder characterized by a deficiency in one of the enzymes of the Leloir pathway, galactose is shunted into an alternative route: the polyol pathway.[8]

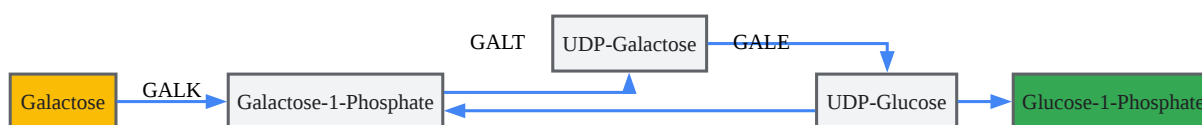
The accumulation of dulcitol in tissues is a key pathological feature of galactosemia, leading to serious complications such as cataracts, brain damage, and liver dysfunction.[8][9] The use of Dulcitol-13C6 allows researchers to trace the fate of galactose through the polyol pathway, providing a powerful tool to:

- Investigate the kinetics of dulcitol formation and accumulation in various cell and animal models of galactosemia.
- Screen for and evaluate the efficacy of potential therapeutic agents aimed at inhibiting the polyol pathway or otherwise mitigating the toxic effects of dulcitol.
- Elucidate the downstream metabolic consequences of dulcitol accumulation.

Key Metabolic Pathways

The Leloir Pathway of Galactose Metabolism

The primary route for galactose metabolism is the Leloir pathway, which converts galactose into glucose-1-phosphate. This pathway involves a series of enzymatic reactions.[10][11][12] A deficiency in the GALT enzyme is the most common cause of classic galactosemia.

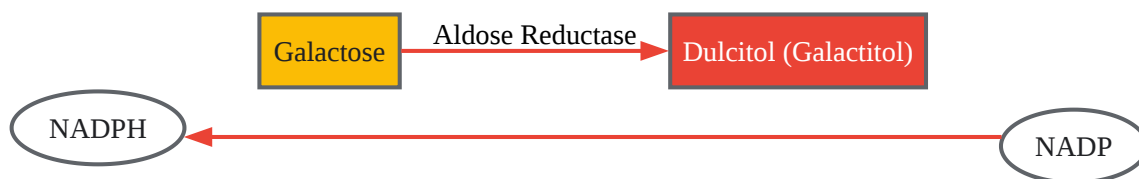


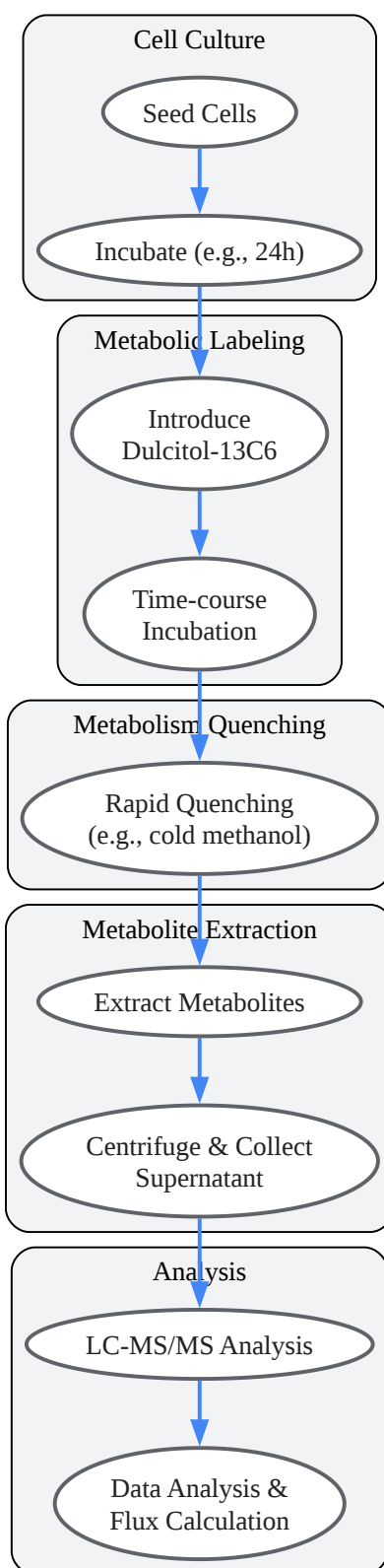
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Caption: The Leloir Pathway for galactose metabolism.

The Polyol Pathway

In states of galactose excess, such as in galactosemia, the polyol pathway becomes a significant route for galactose metabolism. This pathway involves the reduction of galactose to dulcitol, a reaction catalyzed by aldose reductase.[13][14][15]





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